

literature review of 5-Bromothiazole synthesis and reactions

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Compound of Interest

Compound Name: 5-Bromothiazole

Cat. No.: B1268178

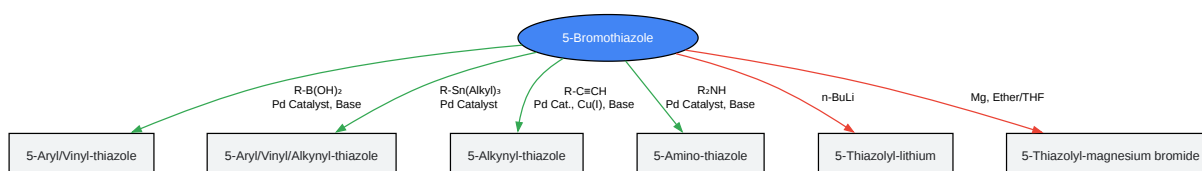
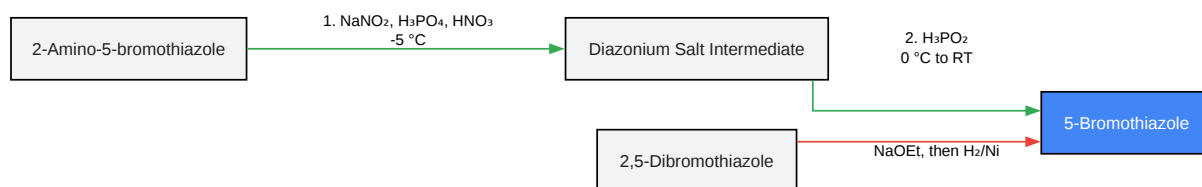
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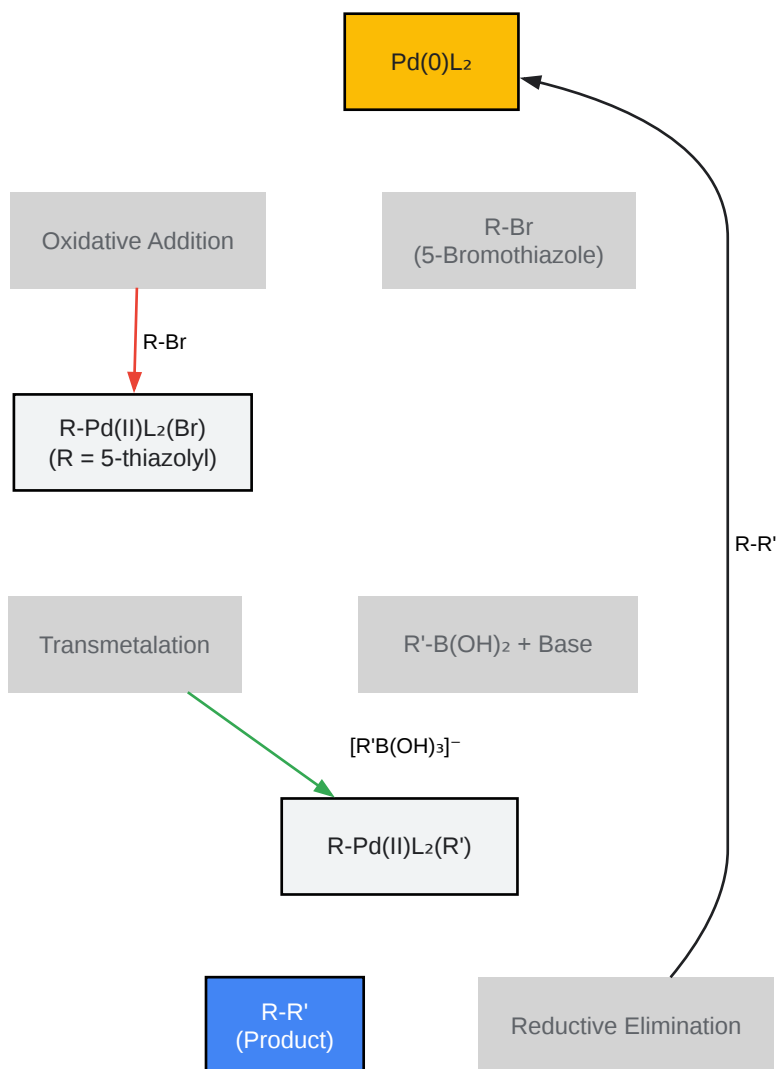
Synthesis of 5-Bromothiazole

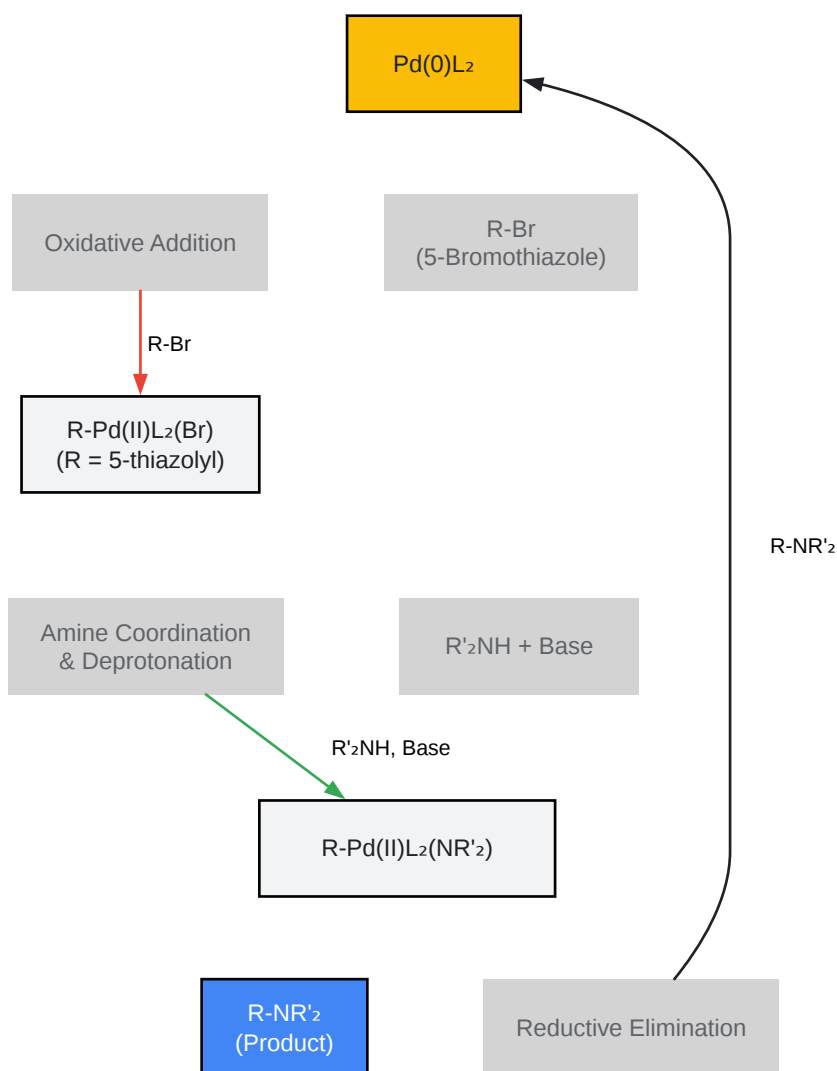
The preparation of **5-Bromothiazole** can be achieved through several synthetic pathways. The most common methods involve the deamination of 2-amino-**5-bromothiazole** or the selective dehalogenation of 2,5-dibromothiazole.

Primary Synthetic Routes

- 1. Diazotization and Reduction of 2-Amino-5-bromothiazole:** This is a widely used method that starts from the commercially available 2-amino-**5-bromothiazole**. The amino group is converted into a diazonium salt, which is subsequently removed via reduction, typically with hypophosphorous acid.[2]
- 2. Selective Hydrogenation of 2,5-Dibromothiazole:** Another approach involves the selective removal of the bromine atom at the more reactive 2-position of 2,5-dibromothiazole. This can be accomplished through treatment with sodium ethoxide followed by hydrogenation over a nickel catalyst.[2]
- 3. Hantzsch Thiazole Synthesis followed by Bromination:** The foundational thiazole ring can be constructed via the Hantzsch synthesis, a condensation reaction between a thiourea and an α -haloketone.[3][4] The resulting 2-aminothiazole derivative can then be selectively brominated at the 5-position.[3][5] For instance, 2-aminothiazole can be treated with bromine in acetic acid to yield 2-amino-**5-bromothiazole**. [5]







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